

# N-(3-hydroxypropyl)acetamide molecular weight and formula

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## Compound of Interest

Compound Name: **N-(3-hydroxypropyl)acetamide**

Cat. No.: **B076491**

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## An In-depth Technical Guide on **N-(3-hydroxypropyl)acetamide**

This guide provides key physicochemical properties of **N-(3-hydroxypropyl)acetamide**, a compound of interest for researchers, scientists, and professionals in drug development.

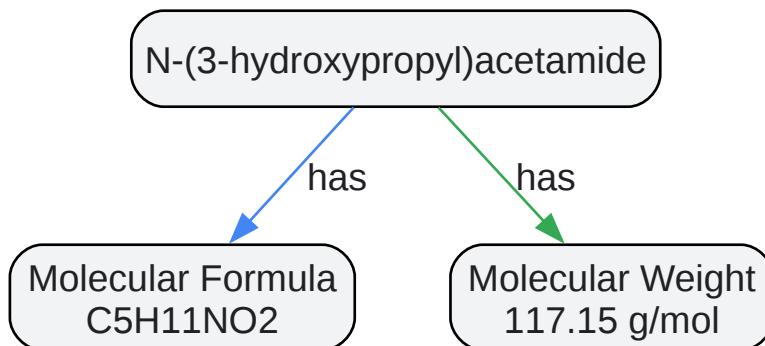
## Physicochemical Data

The fundamental molecular properties of **N-(3-hydroxypropyl)acetamide** are summarized below. These data are critical for experimental design, analytical method development, and interpretation of biological activity.

Property	Value
Molecular Formula	C5H11NO2 <sup>[1]</sup> <sup>[2]</sup>
Molecular Weight	117.15 g/mol <sup>[2]</sup> (approx. 117.148 g/mol <sup>[1]</sup> )

## Structural and Molecular Relationships

The identity of a chemical compound is defined by its unique combination of atoms (molecular formula) and their total mass (molecular weight). The diagram below illustrates the direct relationship between the compound's name and these two fundamental properties.



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Caption: Relationship between compound name, formula, and molecular weight.

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## References

- 1. N-(3-hydroxypropyl)acetamide (10601-73-7) - Chemical Safety, Models, Suppliers, Regulation, and Patents - Chemchart [chemchart.com]
- 2. N-(3-Hydroxypropyl)acetamide AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
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